

# The Solubility Profile of Tri-o-tolylbismuthine in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: *Tri-o-tolylbismuthine*

Cat. No.: *B160327*

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## Abstract

**Tri-o-tolylbismuthine**, an organobismuth compound with the formula (o-tolyl)<sub>3</sub>Bi, holds significant interest in various fields, including organic synthesis and materials science. A thorough understanding of its solubility in organic solvents is paramount for its effective application in these areas. This technical guide provides a comprehensive overview of the currently available information on the solubility of **Tri-o-tolylbismuthine**. After an extensive review of scientific literature and chemical databases, it has been determined that specific quantitative solubility data for this compound in various organic solvents is not readily available. This guide addresses this data gap by presenting qualitative solubility information where available, a detailed, generalized experimental protocol for determining solubility, and a logical workflow to guide researchers in their own solubility assessments.

## Introduction to Tri-o-tolylbismuthine

**Tri-o-tolylbismuthine** is an air-stable, white crystalline solid. Its molecular structure, featuring three o-tolyl groups attached to a central bismuth atom, influences its physical and chemical properties, including its solubility. The steric hindrance provided by the ortho-methyl groups on the phenyl rings can affect how the molecule interacts with solvent molecules. While general statements about the solubility of organobismuth compounds in organic solvents are common, specific data for **Tri-o-tolylbismuthine** is scarce.

## Quantitative Solubility Data

An exhaustive search of publicly available scientific literature and chemical databases did not yield specific quantitative solubility data for **Tri-o-tolylbismuthine** in common organic solvents. This indicates a significant gap in the documented chemical properties of this compound. For a related isomer, tri-p-tolylbismuthine, a qualitative description of "almost transparency in THF" is noted, suggesting some degree of solubility in tetrahydrofuran. However, this observation is not directly transferable to the ortho-isomer.

Due to the lack of quantitative data, the following table is presented as a template for researchers to populate as data becomes available.

Solvent	Temperature (°C)	Solubility (g/100 mL)	Molar Solubility (mol/L)	Method of Determination	Reference
Tetrahydrofuran (THF)					
Dichloromethane (DCM)					
Chloroform					
Toluene					
Diethyl Ether					
Acetone					
Ethanol					
Methanol					
n-Hexane					

## Experimental Protocol for Solubility Determination

For researchers wishing to determine the solubility of **Tri-o-tolylbismuthine**, the following generalized gravimetric method is recommended. This method is robust and can be adapted for various organic solvents.

Objective: To determine the solubility of **Tri-o-tolylbismuthine** in a given organic solvent at a specific temperature.

Materials:

- **Tri-o-tolylbismuthine** (high purity)
- Selected organic solvent (analytical grade)
- Temperature-controlled shaker or water bath
- Analytical balance (accurate to  $\pm 0.0001$  g)
- Vials with airtight caps
- Syringe filters (0.2  $\mu\text{m}$ , solvent-compatible)
- Pre-weighed evaporation dishes or vials
- Volumetric flasks and pipettes
- Drying oven or vacuum desiccator

Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **Tri-o-tolylbismuthine** to a vial containing a known volume of the selected organic solvent. An excess is necessary to ensure that a saturated solution is formed.
  - Seal the vial tightly to prevent solvent evaporation.
  - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature.
  - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required may need to be determined empirically.

- Sample Collection and Filtration:
  - Once equilibrium is reached, allow the solution to stand undisturbed at the set temperature for a few hours to allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) syringe.
  - Immediately attach a syringe filter to the syringe and filter the solution into a pre-weighed evaporation dish or vial. This step is critical to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
  - Place the evaporation dish with the filtered solution in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the **Tri-o-tolylbismuthine**. Alternatively, a rotary evaporator or a vacuum desiccator can be used for more sensitive compounds.
  - Once the solvent has completely evaporated, allow the dish to cool to room temperature in a desiccator to prevent moisture absorption.
  - Weigh the evaporation dish containing the dried solute on an analytical balance.
- Calculation of Solubility:
  - Calculate the mass of the dissolved **Tri-o-tolylbismuthine** by subtracting the initial weight of the empty evaporation dish from the final weight.
  - The solubility can be expressed in various units:
    - g/100 mL:  $(\text{mass of solute} / \text{volume of solvent used}) \times 100$
    - mol/L:  $(\text{mass of solute} / \text{molecular weight of } \textbf{Tri-o-tolylbismuthine}) / \text{volume of solvent in Liters}$

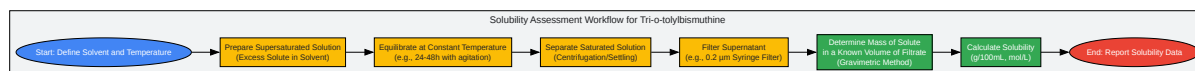
#### Safety Precautions:

- Handle **Tri-o-tolylbismuthine** and all organic solvents in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **Tri-o-tolylbismuthine** and the chosen solvents before starting the experiment.

## Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of **Tri-o-tolylbismuthine**.



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